

Application Notes and Protocols for Dissolving CHEMBL4224880 for Cell Culture

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Compound of Interest

Compound Name: CHEMBL4224880

Cat. No.: B15137866

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Introduction

CHEMBL4224880 is a small molecule that has been identified as a binder of the estrogen receptor- α (ER- α). As a modulator of ER- α , this compound is of significant interest for research in areas such as oncology, endocrinology, and reproductive biology. Proper dissolution and preparation of **CHEMBL4224880** are critical for obtaining accurate and reproducible results in cell-based assays. These application notes provide a detailed protocol for the dissolution of **CHEMBL4224880** for use in cell culture experiments, along with information on its mechanism of action and relevant signaling pathways.

Compound Information

Property	Value
ChEMBL ID	CHEMBL4224880
Molecular Formula	C ₂₅ H ₁₉ FO ₃ S
Mechanism of Action	Estrogen Receptor-α (ER-α) binder
CAS Number	2095850-54-5

Solubility Data

Based on the common practice for dissolving small molecule inhibitors and the available information for structurally similar compounds, the following solubility profile is recommended. It is crucial to note that direct quantitative solubility data for **CHEMBL4224880** is not readily available, and therefore, these are guidelines. Researchers should perform their own solubility tests to confirm the optimal conditions.

Solvent	Recommended Maximum Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥ 10 mM	DMSO is the recommended primary solvent for creating a high-concentration stock solution.
Ethanol	Sparingly Soluble	May be used for further dilutions from a DMSO stock, but direct dissolution of the solid is not recommended.
Water / Aqueous Buffers (e.g., PBS)	Insoluble	Direct dissolution in aqueous media is not feasible. Dilution from a DMSO stock is required.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CHEMBL4224880** in DMSO.

Materials:

- **CHEMBL4224880** (solid powder)
- Dimethyl Sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, calculate the mass of **CHEMBL4224880** needed. The molecular weight of **CHEMBL4224880** is approximately 418.49 g/mol . For 1 mL of a 10 mM solution, you would need 4.185 mg of the compound.
- Weigh the compound: Carefully weigh the calculated amount of **CHEMBL4224880** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of sterile DMSO to the tube. For example, add 1 mL of DMSO to 4.185 mg of the compound.
- Dissolve the compound: Vortex the solution vigorously until the compound is completely dissolved. Gentle warming in a 37°C water bath for 5-10 minutes can aid in dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

Materials:

- 10 mM **CHEMBL4224880** stock solution in DMSO
- Pre-warmed, complete cell culture medium (e.g., DMEM with 10% FBS)
- Sterile conical tubes or multi-well plates

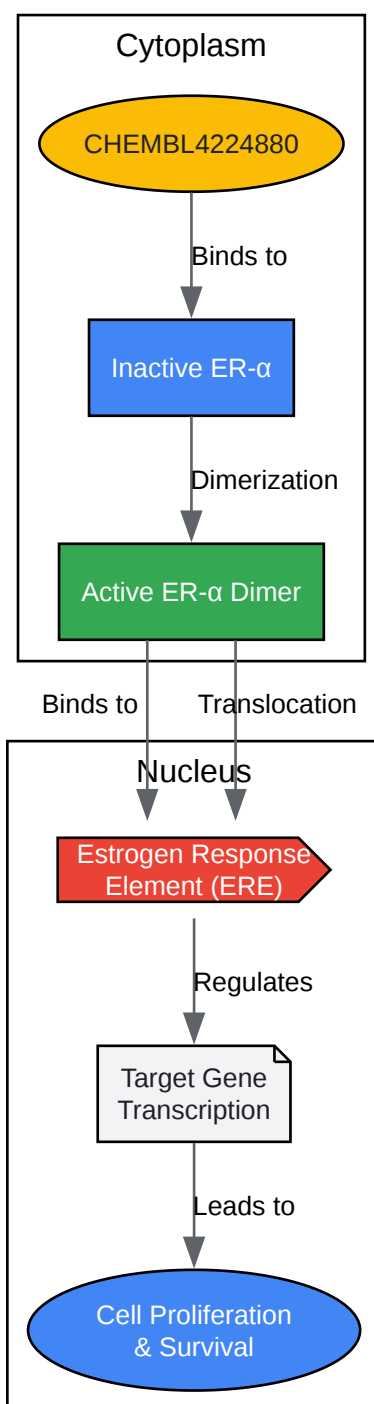
Procedure:

- Determine the final concentration: Decide on the final concentration of **CHEMBL4224880** to be used in your cell culture experiment (e.g., 1 μ M, 10 μ M).
- Serial Dilution (Recommended): To minimize precipitation and ensure accurate dosing, it is recommended to perform a serial dilution.
 - Prepare an intermediate dilution of the 10 mM stock solution in cell culture medium. For example, to get a 100 μ M intermediate solution, dilute the 10 mM stock 1:100 in your cell culture medium (e.g., 2 μ L of 10 mM stock into 198 μ L of medium).
 - Add the intermediate dilution to your cell culture wells to achieve the final desired concentration. For example, to achieve a final concentration of 1 μ M in a well containing 1 mL of medium, add 10 μ L of the 100 μ M intermediate solution.
- Direct Dilution (for lower concentrations): For lower final concentrations, a direct dilution from the stock may be possible, but care must be taken to ensure rapid mixing to prevent precipitation.
- Solvent Control: It is essential to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the wells treated with **CHEMBL4224880**. Typically, the final DMSO concentration in cell culture should be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity.
- Mix and Incubate: Gently mix the contents of the wells after adding the compound. Incubate the cells under standard conditions (e.g., 37°C, 5% CO₂).

Signaling Pathway and Experimental Workflow

Estrogen Receptor- α (ER- α) Signaling Pathway

CHEMBL4224880 acts as a binder to the Estrogen Receptor- α . Upon binding of a ligand, such as **CHEMBL4224880**, ER- α typically undergoes a conformational change, dimerizes, and translocates to the nucleus. In the nucleus, the ER- α dimer binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes. This binding event recruits co-activators or co-repressors, leading to the regulation of gene transcription. The downstream effects of ER- α activation are context-dependent but often involve the regulation of genes related to cell proliferation, differentiation, and survival.

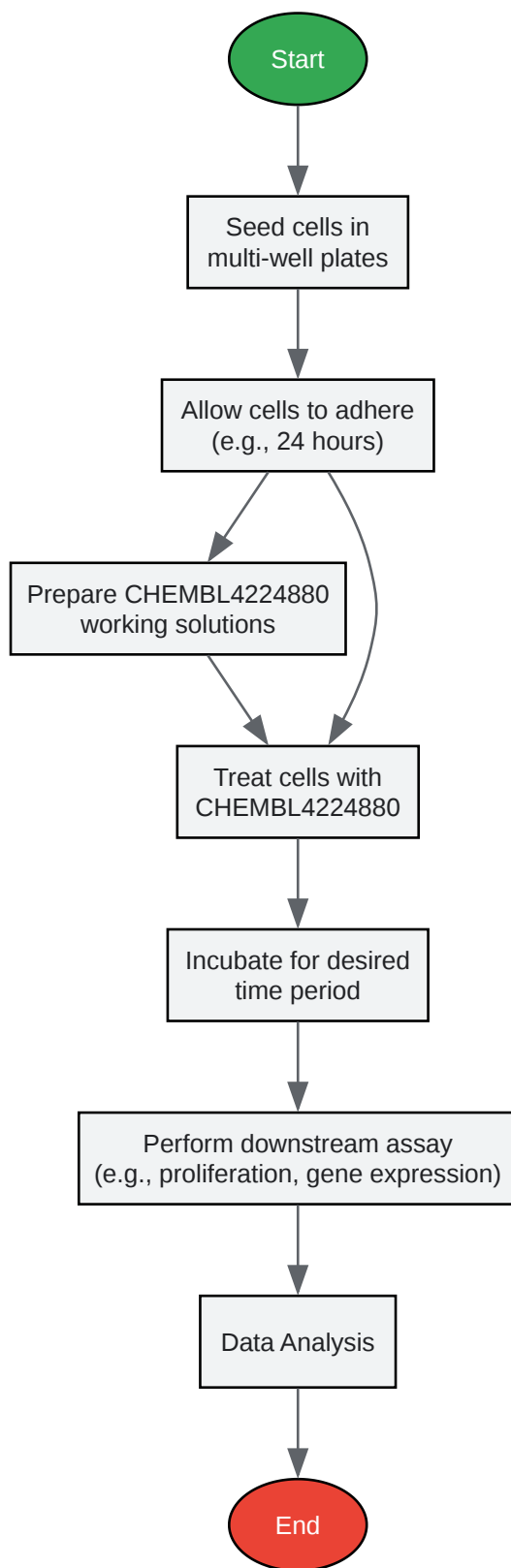


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Caption: Estrogen Receptor-α Signaling Pathway.

Experimental Workflow for Cell-Based Assays

The following diagram illustrates a typical workflow for assessing the effect of **CHEMBL4224880** on cultured cells.



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Caption: General Experimental Workflow.

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